

# An In-depth Technical Guide to Dichloroisocyanuric Acid

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## Compound of Interest

Compound Name: *Dichloroisocyanuric acid*

Cat. No.: *B1222217*

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This technical guide provides a comprehensive overview of **dichloroisocyanuric acid**, including its chemical identity, physicochemical properties, synthesis, and mechanism of action, with a focus on its application as a disinfectant. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

## Chemical Identity

- IUPAC Name: 1,3-dichloro-1,3,5-triazinane-2,4,6-trione[1][2][3]
- CAS Number: 2782-57-2[1][2]

**Dichloroisocyanuric acid**, also known as dichlor, is a chlorinated derivative of cyanuric acid. [3] It is a stable source of chlorine and is widely used for disinfection and bleaching.[3] It is commercially available as the free acid and as its sodium and potassium salts.

## Quantitative Data

The physicochemical properties of **dichloroisocyanuric acid** and its common salts are summarized in the tables below for easy comparison.

Table 1: Physicochemical Properties of **Dichloroisocyanuric Acid**

Property	Value	References
Molecular Formula	<chem>C3HCl2N3O3</chem>	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	197.96 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White crystalline solid/powder	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Odor	Pungent, chlorine-like	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	225 °C (437 °F; 498 K)	<a href="#">[1]</a> <a href="#">[6]</a>
Density	2.2 g/cm³	<a href="#">[1]</a>
Solubility in Water	Insoluble (<1 mg/ml at 27°C)	<a href="#">[2]</a> <a href="#">[6]</a>
Available Chlorine	~72%	<a href="#">[3]</a>

Table 2: Physicochemical Properties of **Dichloroisocyanuric Acid Salts**

Property	Sodium Dichloroisocyanurate	Sodium Dichloroisocyanurate Dihydrate
CAS Number	2893-78-9	51580-86-0
Molecular Formula	<chem>C3Cl2N3NaO3</chem>	<chem>C3Cl2N3NaO3·2H2O</chem>
Molar Mass	219.95 g/mol	255.98 g/mol
Appearance	White crystalline powder or granules	White crystalline powder or granules
Melting Point	225 °C	252 °C (decomposition)
Density	1 g/cm³	1.97 g/cm³ at 25°C
Solubility in Water	Soluble (1:4 at 25°C)	236.8 g/L
pH (in water)	5.5 - 6.5	6.7 (10 g/L at 20°C)
Available Chlorine	~61%	-
References	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>	<a href="#">[2]</a> <a href="#">[11]</a> <a href="#">[12]</a>

# Experimental Protocols: Synthesis of Dichloroisocyanuric Acid

The primary method for the synthesis of **dichloroisocyanuric acid** is the chlorination of cyanuric acid.[\[1\]](#)

## Direct Chlorination of Cyanuric Acid

This process involves the direct reaction of chlorine gas with an aqueous slurry of cyanuric acid.

### Materials:

- Cyanuric acid
- Chlorine gas (Cl<sub>2</sub>)
- Water

### Procedure:

- An aqueous slurry of cyanuric acid is prepared in a reaction vessel.
- Chlorine gas is bubbled through the slurry.
- The reaction is typically carried out at a controlled temperature, preferably below 25°C, to manage the exothermic nature of the reaction.[\[2\]](#)
- The reaction proceeds according to the following equation: (C(O)NH)<sub>3</sub> + 2 Cl<sub>2</sub> → (C(O)NCl)<sub>2</sub>(C(O)NH) + 2 HCl[\[1\]](#)
- The resulting **dichloroisocyanuric acid**, being sparingly soluble in water, precipitates out of the solution as a colorless solid.[\[1\]](#)
- The solid product is then separated by filtration, washed with water, and dried.

Note: The degree of chlorination must be carefully controlled to prevent the formation of trichloroisocyanuric acid.[\[2\]](#)

## Synthesis using Dichloro Monoxide

An alternative laboratory-scale synthesis involves the use of dichloro monoxide.

Materials:

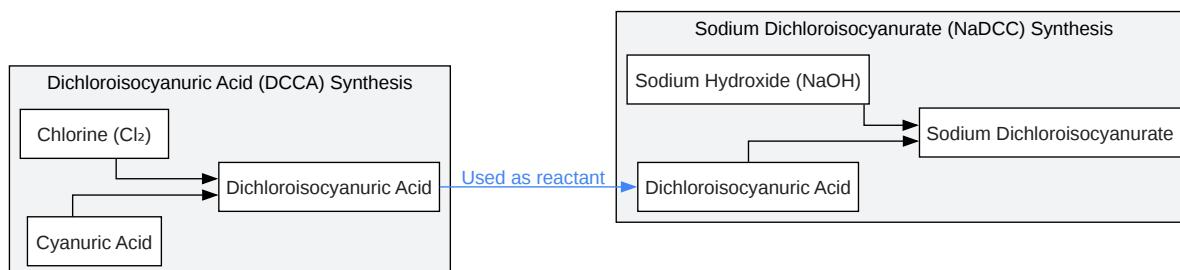
- Cyanuric acid
- Dichloro monoxide (Cl<sub>2</sub>O)
- Water

Procedure:

- Prepare an aqueous slurry of cyanuric acid (e.g., 2 kg in 18 L of water) at 25°C.[13]
- Cool the slurry to 15°C.[13]
- Slowly add dichloro monoxide (e.g., 1.41 kg over 1.5 hours) to the slurry.[13]
- Continue the reaction until the pH of the system drops to 2.[13]
- Filter the reaction mixture to isolate the solid product.[13]
- Wash the solid with water and dry at 110°C for 3 hours to obtain **dichloroisocyanuric acid**.  
[13] This method can yield a product with an available chlorine content of 70.0% and a yield of 96% based on cyanuric acid.[13]

## Diagrams

### Synthesis Workflow of Dichloroisocyanuric Acid and its Sodium Salt

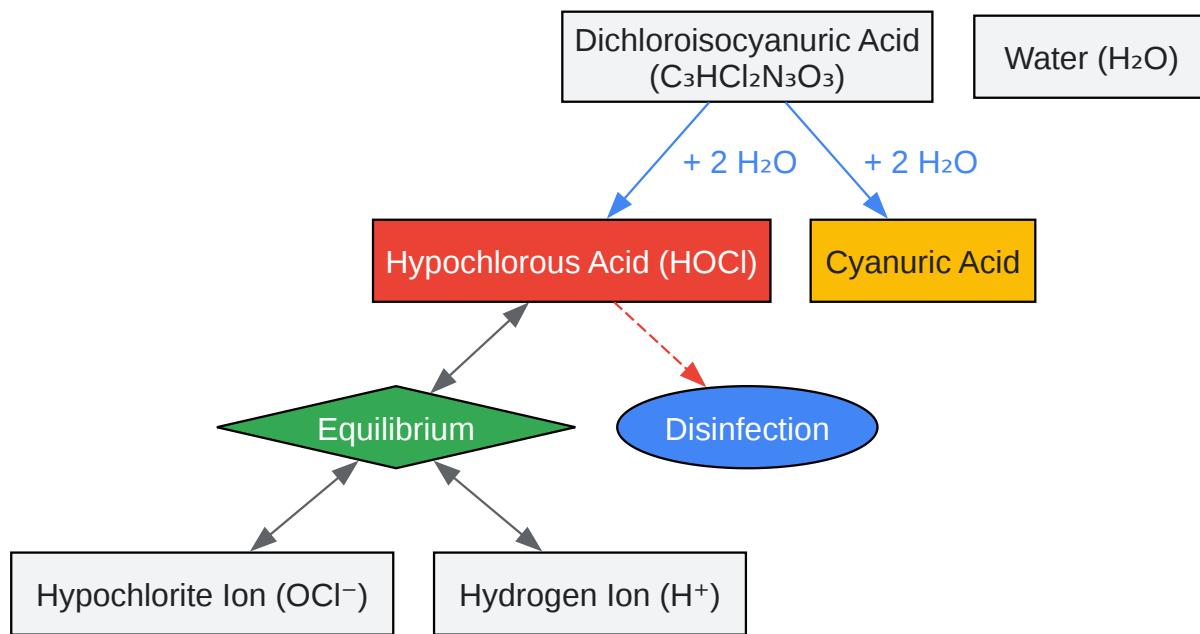


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Caption: Synthesis workflow for **Dichloroisocyanuric Acid** and its sodium salt.

## Mechanism of Action: Hydrolysis and Disinfection

**Dichloroisocyanuric acid** and its salts act as disinfectants by releasing hypochlorous acid (HOCl) in water. Hypochlorous acid is a potent antimicrobial agent.



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Caption: Hydrolysis of **Dichloroisocyanuric Acid** and disinfection mechanism.

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## References

- 1. Dichloroisocyanuric acid - Wikipedia [en.wikipedia.org]
- 2. Buy Dichloroisocyanuric acid | 2782-57-2 [smolecule.com]
- 3. grokipedia.com [grokipedia.com]
- 4. Dichloroisocyanurate | C3HCl2N3O3 | CID 16726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. DICHLOROISOCYANURIC ACID | 2782-57-2 [chemicalbook.com]
- 6. DICHLOROISOCYANURIC ACID, DRY | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. chembk.com [chembk.com]
- 8. Dichloroisocyanuric acid sodium salt, 97% (dry wt.) 100 g | Request for Quote [thermofisher.com]
- 9. Page loading... [wap.guidechem.com]
- 10. Dichloroisocyanuric acid sodium salt [himedialabs.com]
- 11. openknowledge.fao.org [openknowledge.fao.org]
- 12. Dichloroisocyanuric acid sodium salt dihydrate 51580-86-0 [sigmaaldrich.com]
- 13. DICHLOROISOCYANURIC ACID synthesis - chemicalbook [chemicalbook.com]
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